

Notoginsenoside FP2 anti-inflammatory signaling pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Notoginsenoside FP2

Cat. No.: B10818055

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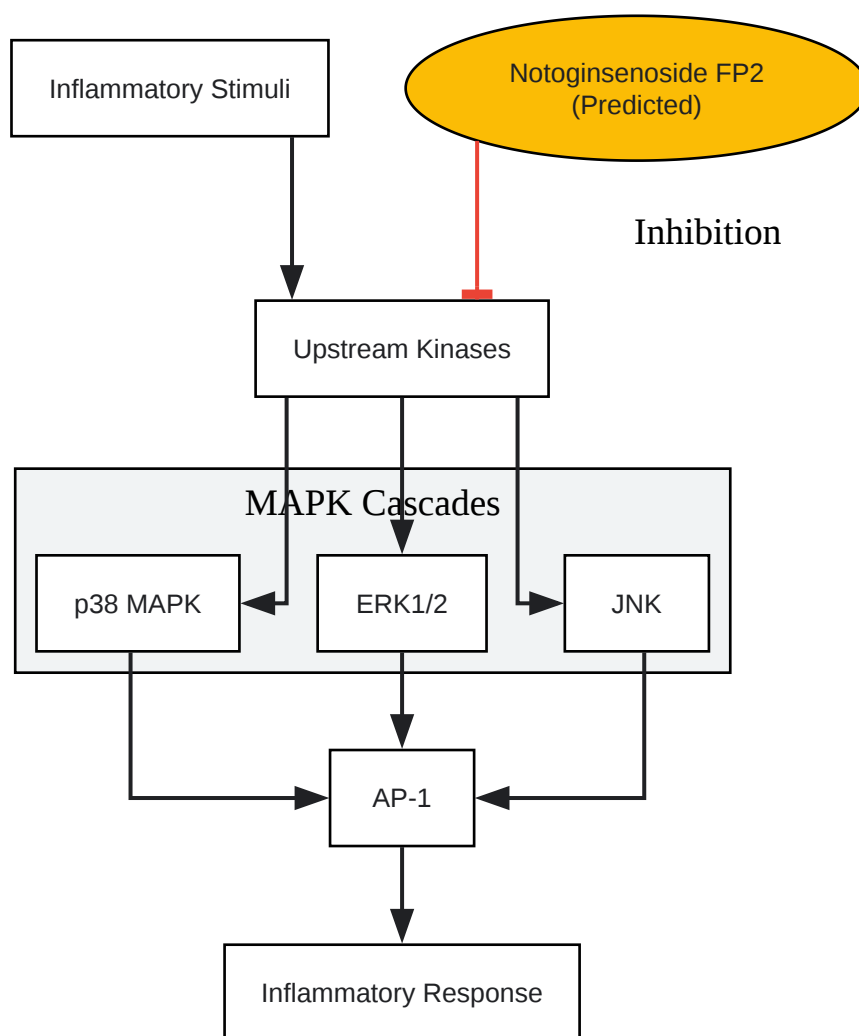
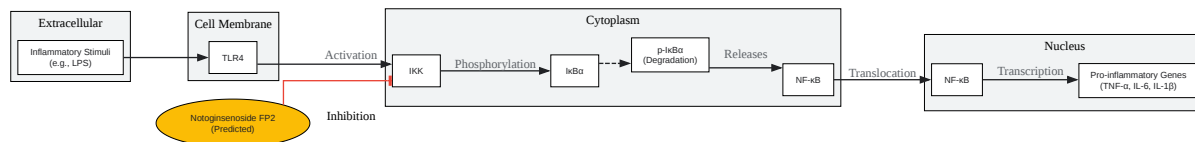
Key Anti-inflammatory Signaling Pathways

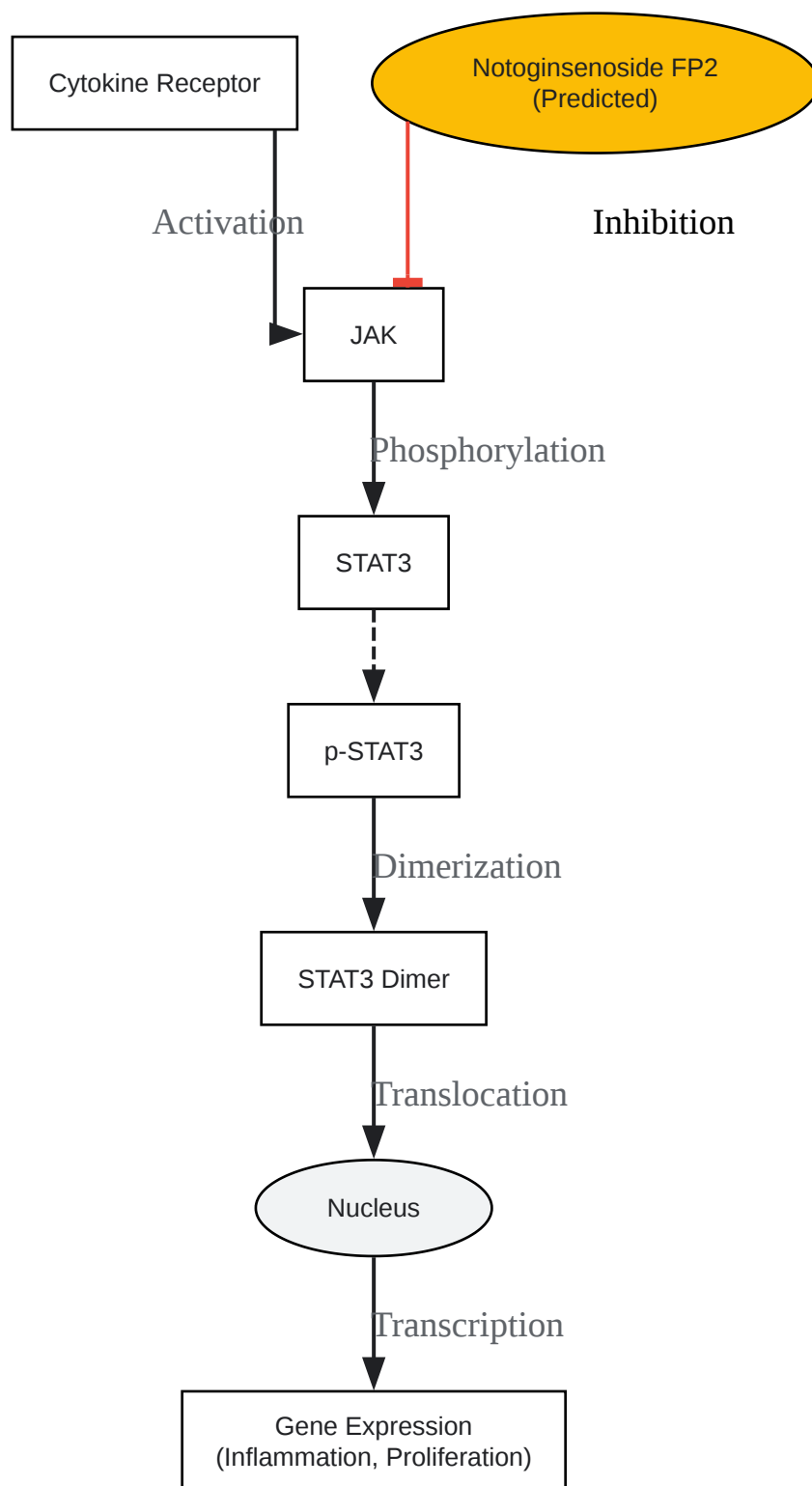
The anti-inflammatory effects of notoginsenosides are multifaceted, involving the regulation of several key intracellular signaling pathways that are crucial in the inflammatory response.

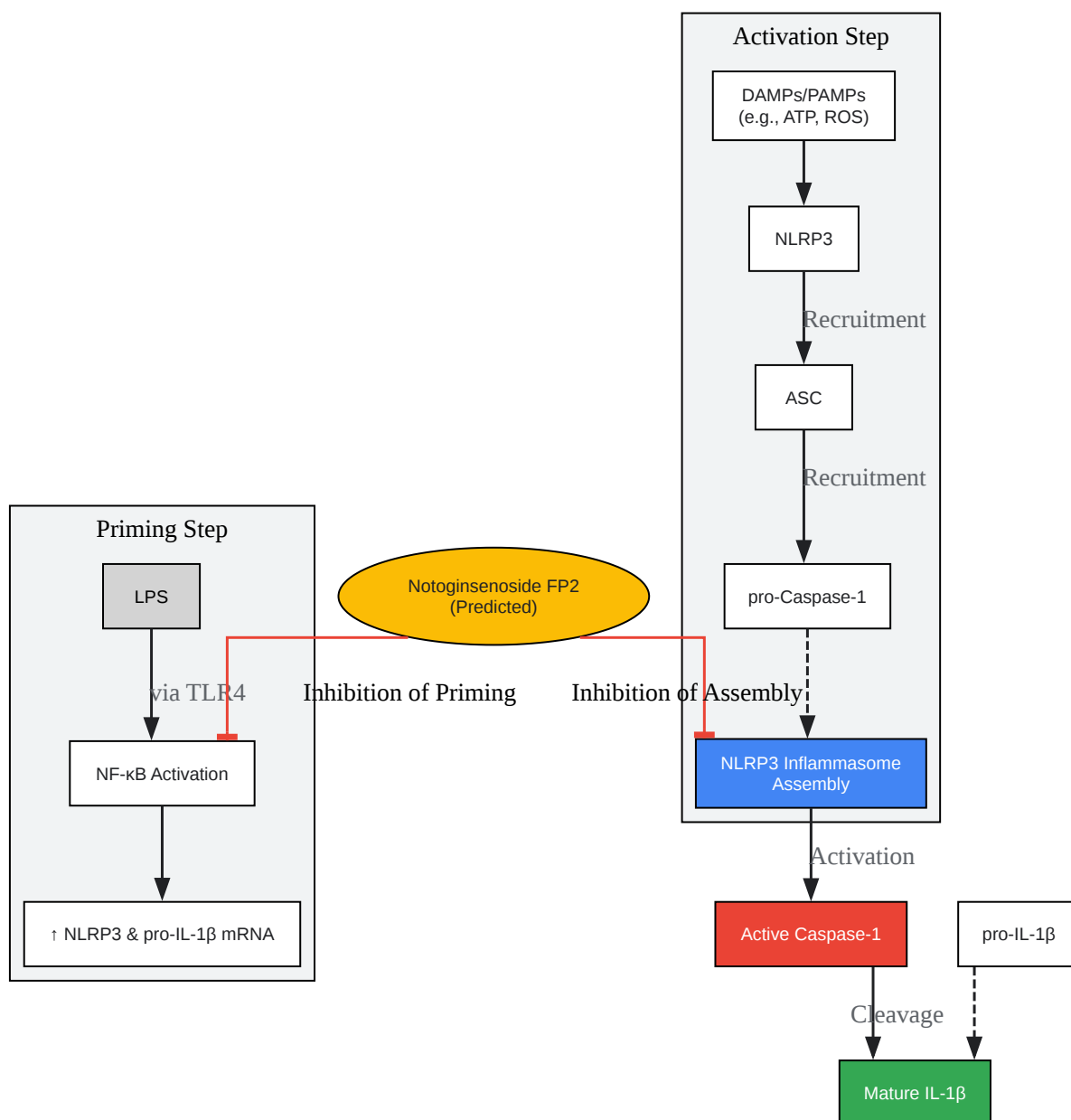
Nuclear Factor-kappa B (NF-κB) Signaling Pathway

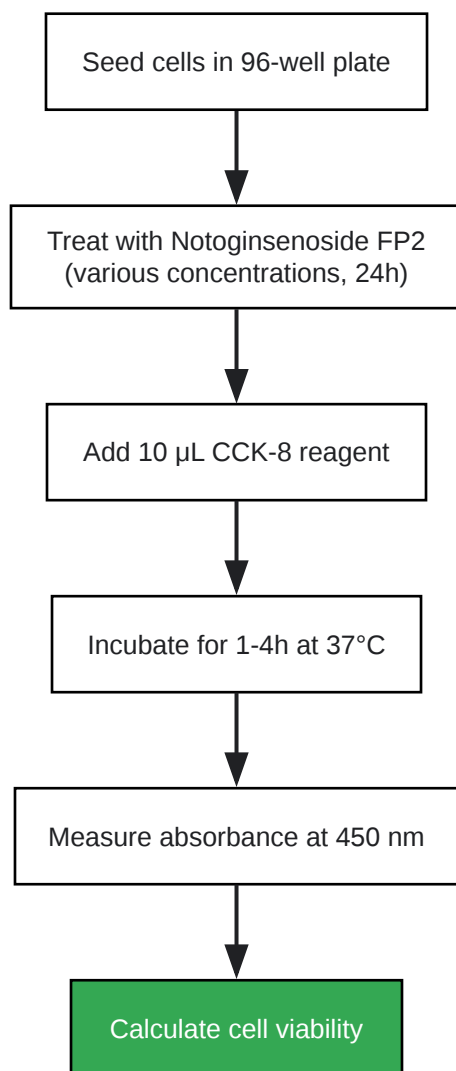
The NF-κB pathway is a cornerstone of the inflammatory process, responsible for the transcription of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.[1] Ginsenosides have been shown to suppress the NF-κB pathway through various mechanisms, such as preventing the degradation of IκBα, inhibiting the activation of IKK, and repressing upstream kinases like PI3K/Akt and ERK1/2.[2]

Notoginsenoside R1, a closely related compound to FP2, has been demonstrated to downregulate the NF-κB signaling pathway in various models of inflammation-related injury.[3] [4] This is a common mechanism for many ginsenosides, which target different steps within the NF-κB cascade to ameliorate inflammatory symptoms.[1] In the context of cerebral ischemia-reperfusion injury, Panax notoginseng saponins (PNS) have been shown to significantly suppress the activation of NF-κB.[5]









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References

- 1. Ginsenosides from Panax ginseng as Key Modulators of NF-κB Signaling Are Powerful Anti-Inflammatory and Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. researchgate.net [researchgate.net]
- 4. Focus on Notoginsenoside R1 in Metabolism and Prevention Against Human Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The RIG-I Signal Pathway Mediated Panax notoginseng Saponin Anti-Inflammatory Effect in Ischemia Stroke - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Notoginsenoside FP2 anti-inflammatory signaling pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818055#notoginsenoside-fp2-anti-inflammatory-signaling-pathways]

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